

Physical and chemical properties of 2,3-Dichlorobenzoyl chloride

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Compound of Interest

Compound Name: 2,3-Dichlorobenzoyl chloride

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An In-depth Technical Guide to 2,3-Dichlorobenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,3-Dichlorobenzoyl chloride**, a key intermediate in organic synthesis. The information is curated for professionals in research and development, particularly in the pharmaceutical and chemical industries.

Core Physical and Chemical Properties

2,3-Dichlorobenzoyl chloride is a halogenated aromatic compound with the chemical formula $C_7H_3Cl_3O$.^{[1][2][3]} It appears as a white or colorless to light yellow powder, lump, or clear liquid.

Quantitative Data Summary

The following tables summarize the key quantitative physical and chemical properties of **2,3-Dichlorobenzoyl chloride**.

Property	Value
Molecular Formula	C ₇ H ₃ Cl ₃ O ^{[1][2][3][4]}
Molecular Weight	209.46 g/mol ^{[1][2][3][4]}
CAS Number	2905-60-4 ^{[1][2][3]}
Appearance	White or Colorless to Light yellow powder to lump to clear liquid

Thermal Properties	Value
Melting Point	29-32 °C ^[4]
Boiling Point	257.2 ± 20.0 °C at 760 mmHg ^[4] , 140 °C at 14 mmHg ^[5]
Flash Point	105.9 ± 22.3 °C ^[4]

Physical Properties	Value
Density	1.5 ± 0.1 g/cm ³ ^[4]
Solubility	Soluble in Toluene ^[5]

Synthesis and Experimental Protocols

2,3-Dichlorobenzoyl chloride is primarily synthesized through two main routes: the reaction of 2,3-dichlorobenzoic acid with a chlorinating agent or the hydrolysis of 2,3-dichlorobenzotrichloride.

From 2,3-Dichlorobenzoic Acid

A common laboratory and industrial method involves the reaction of 2,3-dichlorobenzoic acid with thionyl chloride.^{[1][6][7]}

Experimental Protocol:

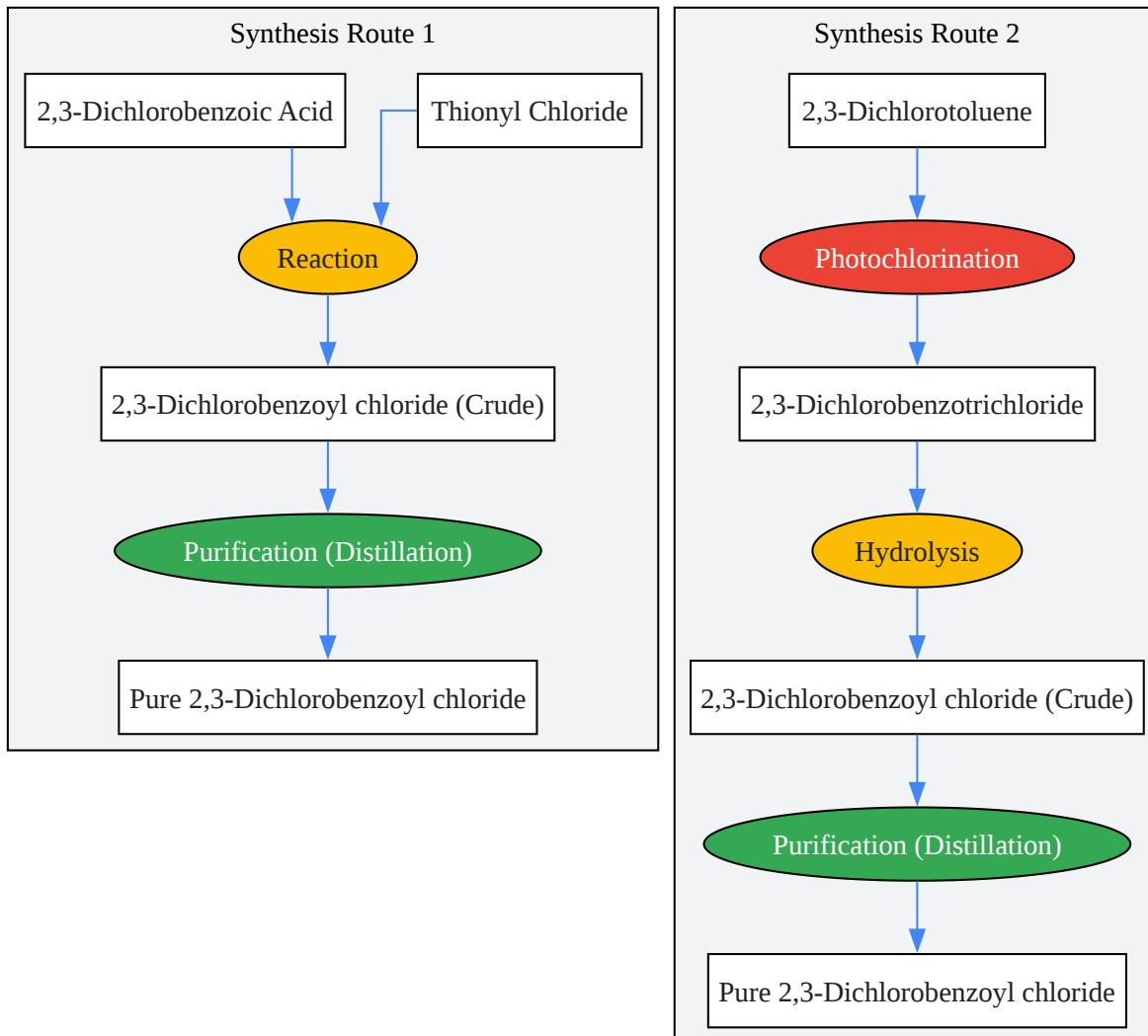
- To a reaction vessel equipped with a reflux condenser and a stirring mechanism, add 2,3-dichlorobenzoic acid and an excess of thionyl chloride.
- Heat the mixture to reflux and maintain for a period sufficient to ensure complete reaction (typically monitored by the cessation of gas evolution).
- After the reaction is complete, distill off the excess thionyl chloride.
- The crude **2,3-Dichlorobenzoyl chloride** can then be purified by vacuum distillation.

From 2,3-Dichlorobenzotrichloride

This method involves the controlled hydrolysis of 2,3-dichlorobenzotrichloride.[\[1\]](#)[\[6\]](#)

Experimental Protocol:

- 2,3-Dichlorotoluene undergoes photochlorination to produce 2,3-dichlorobenzotrichloride.[\[6\]](#)
[\[7\]](#)
- The resulting 2,3-dichlorobenzotrichloride is then hydrolyzed. A reactor is loaded with 2,3-dichlorobenzotrichloride and a catalytic amount of a Lewis acid, such as zinc chloride ($ZnCl_2$).[\[1\]](#)[\[6\]](#)
- The mixture is heated to a temperature between 100 and 180 °C.[\[6\]](#)[\[7\]](#)
- Water is added dropwise to the heated mixture while maintaining the temperature.[\[1\]](#)[\[6\]](#)
- The reaction is allowed to proceed for several hours.[\[1\]](#)
- The crude product is then purified by distillation to yield **2,3-Dichlorobenzoyl chloride**.[\[1\]](#)[\[6\]](#)

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Caption: Synthesis pathways for **2,3-Dichlorobenzoyl chloride**.

Chemical Reactivity and Applications

2,3-Dichlorobenzoyl chloride is a reactive compound due to the presence of the acyl chloride functional group. It readily undergoes nucleophilic acyl substitution reactions.

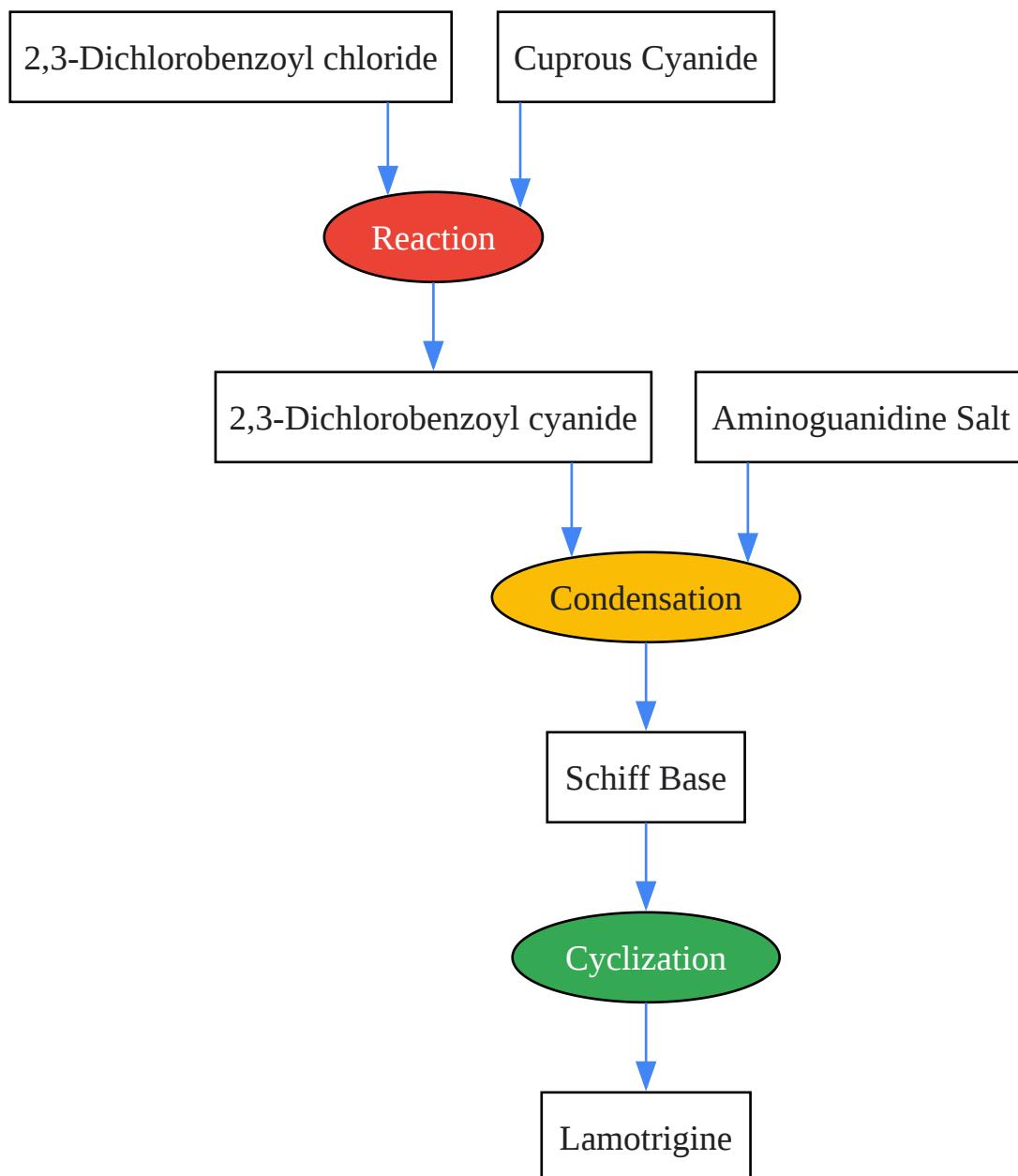
A significant application of **2,3-Dichlorobenzoyl chloride** is in the synthesis of the anti-epileptic drug lamotrigine.[6][7] In this multi-step synthesis, it serves as a precursor to 2,3-dichlorobenzoyl cyanide.

Reaction with Cuprous Cyanide:

2,3-Dichlorobenzoyl chloride is reacted with cuprous cyanide (CuCN) to form 2,3-dichlorobenzoyl cyanide. This reaction is a key step in the synthesis of lamotrigine.[6][7]

Experimental Protocol:

- A reactor is charged with **2,3-Dichlorobenzoyl chloride** and cuprous cyanide.[6]
- The mixture is heated to approximately 160-165 °C and stirred for several hours.[6]
- After cooling, a solvent such as toluene is added.[6]
- The inorganic salts are removed by filtration.[6]
- The solvent is removed from the filtrate by distillation under reduced pressure.[6]
- The crude 2,3-dichlorobenzoyl cyanide is then purified by crystallization.[6]

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Caption: Role of **2,3-Dichlorobenzoyl chloride** in Lamotrigine synthesis.

Safety and Handling

2,3-Dichlorobenzoyl chloride is classified as a hazardous substance. It is corrosive and causes severe skin burns and eye damage.^{[8][9][10]} It may also cause respiratory irritation.^[8]

Handling Precautions:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[8]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing.[10]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8]
- Keep away from incompatible materials.
- Store in a tightly closed, corrosion-resistant container in a dry, cool, and well-ventilated place.[8][10]

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][10]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[8][10]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[8][10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8]

Conclusion

2,3-Dichlorobenzoyl chloride is a valuable chemical intermediate with well-defined physical and chemical properties. Its reactivity makes it a crucial building block in the synthesis of pharmaceuticals, most notably lamotrigine. A thorough understanding of its properties, synthesis, and handling procedures is essential for its safe and effective use in research and development.

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